

Operational Guide: Safe Disposal and Handling of Ivermectin-d2

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Compound of Interest

Compound Name: Ivermectin-d2

Cat. No.: B1152760

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Introduction & Scope

Ivermectin-d2 is a stable isotope-labeled analog of Ivermectin, utilized primarily as an internal standard for quantification via LC-MS/MS. While often handled in milligram quantities, its disposal requires strict adherence to safety protocols due to the parent compound's potent biological activity.

The Core Directive: Treat **Ivermectin-d2** with the same high-level precautions as non-labeled Ivermectin. It is a potent neurotoxin to invertebrates and presents a severe long-term hazard to the aquatic environment. Under no circumstances should this compound or its rinsates be discharged into municipal wastewater systems.[1]

Chemical Profile

Property	Data	Relevance to Disposal
CAS No.	70288-86-7 (Unlabeled)	Regulatory tracking
Solubility	Soluble in Methanol, Acetonitrile; Insoluble in Water	Requires organic solvent for decontamination
Aquatic Toxicity	Category 1 (Very Toxic)	Zero-discharge policy required
Stability	Light-sensitive; susceptible to alkaline hydrolysis	Amber glass containment; avoid strong bases in waste streams

Hazard Identification & Risk Assessment

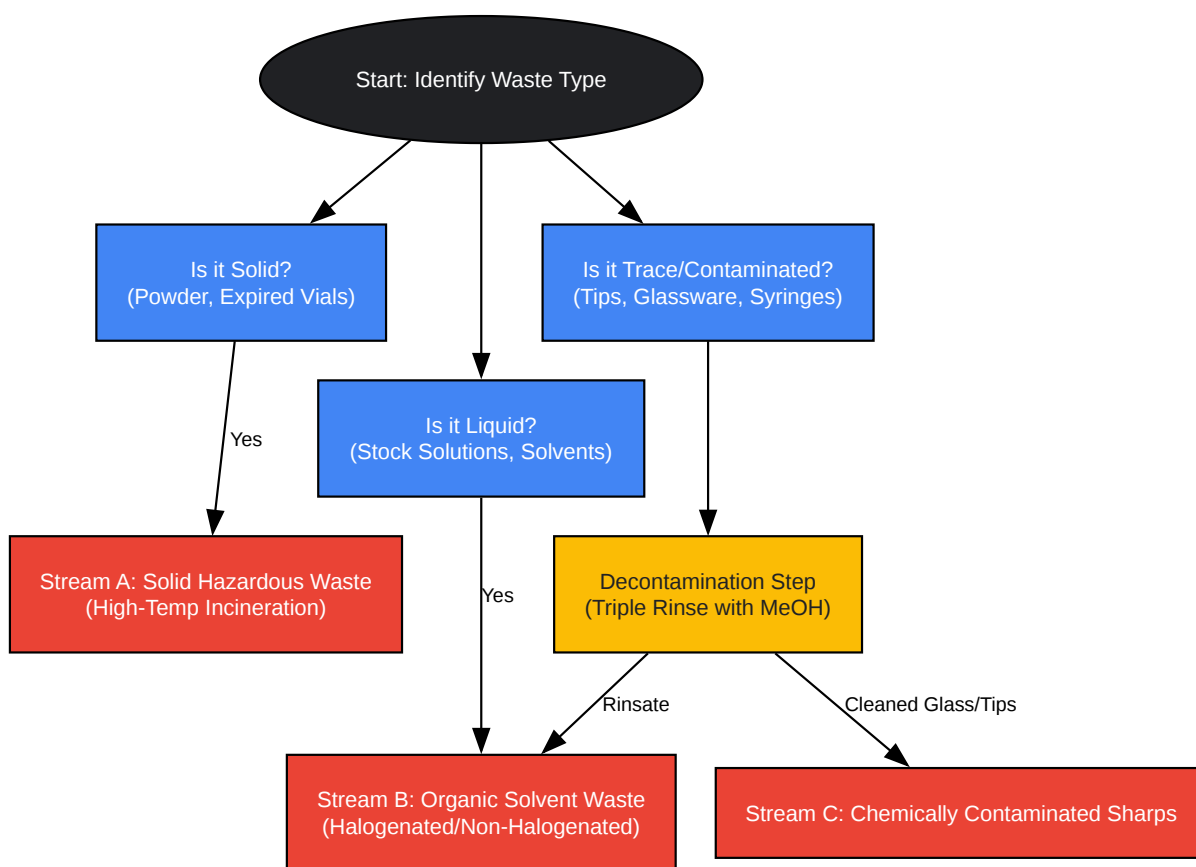
Before initiating disposal, the operator must acknowledge the specific hazards associated with avermectins.

- **Environmental Hazard:** Ivermectin is highly toxic to aquatic organisms (LC50 ~0.3 µg/L for *Oncorhynchus mykiss*). It binds tightly to sediment and persists, disrupting local ecosystems.
- **Acute Toxicity:** Harmful if swallowed or inhaled. High exposure can modulate GABA-gated chloride channels in the mammalian nervous system.
- **Teratogenicity:** Suspected of damaging fertility or the unborn child (GHS Category 2).

Disposal Workflows

Decision Matrix

The following logic gate determines the correct waste stream for your material.



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Figure 1: Decision matrix for segregating **Ivermectin-d2** waste streams.

Detailed Protocols

Stream A: Solid Waste (Expired Vials/Powder)

- Containment: Do not empty the vial. Keep the substance in its original amber glass container.
- Secondary Packaging: Place the vial into a sealable, clear polyethylene bag (Ziploc style) to contain any potential breakage.
- Labeling: Apply a hazardous waste label.

- Mandatory Text: "Toxic Solid, Organic, N.O.S.[2] (**Ivermectin-d2**)."
- Hazard Check: Toxic, Environmental Hazard.[3][4]
- Disposal: Transfer to the facility's High-Temperature Incineration bin.

Stream B: Liquid Waste (Stock Solutions)

- Solvent Compatibility: **Ivermectin-d2** is typically dissolved in Methanol (MeOH) or Acetonitrile (ACN). Ensure the waste container is compatible with these solvents (HDPE or Glass).
- Segregation: Do not mix with strong acids or oxidizers.
- Transfer: Pour the solution into the "Organic Solvent Waste" carboy.
- Record Keeping: Log the volume and concentration (e.g., "10 mL of 100 µg/mL **Ivermectin-d2** in MeOH") on the waste manifest.

Stream C: Trace Contamination (Glassware & Consumables)

Scientific Rationale: Ivermectin is lipophilic and "sticky." A simple water wash will not remove it, leading to potential cross-contamination (ghost peaks in MS) and environmental release.

- The Triple Rinse Rule:
 - Rinse the glassware/syringe three times with a compatible organic solvent (Methanol or Acetone).
 - Crucial: Collect all rinsate into the Stream B (Liquid Waste) container. Do not rinse down the sink.
- Final Wash: After the solvent rinse, wash glassware with detergent and water as normal.
- Disposable Tips/Vials: If the item is disposable (pipette tips), place them directly into a chemically contaminated sharps/biohazard bin destined for incineration.

Decontamination & Spill Response[1][5]

Spill Management

In the event of a spill, immediate action is required to prevent surface binding and aerosolization.

Spill Type	Protocol
Powder Spill	1. Evacuate area of unnecessary personnel.2. Don PPE (Double nitrile gloves, N95 mask/respirator, lab coat).3. Cover powder with damp paper towels (to prevent dust).4. Wipe up and place in hazardous waste bag.5. Clean area with Methanol followed by soap and water.
Liquid Spill	1. Absorb with inert material (vermiculite or spill pads).2. Place absorbent in hazardous waste container.3. Scrub surface with Methanol/Ethanol to solubilize residues.4. Final wash with detergent.

Analytical Verification (Self-Validating System)

To ensure your decontamination procedure is effective (e.g., for reusable glass reservoirs):

- Perform the cleaning protocol.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Perform a "blank run" on the LC-MS/MS using the final rinsate.
- Pass Criteria: No peak detection at the **Ivermectin-d2** transition (m/z 877.5 > [Daughter Ion]).

Regulatory & Compliance Context

- EPA (USA): Ivermectin is not P-listed, but it is considered a characteristic hazardous waste due to toxicity. It must be managed under RCRA guidelines for toxic waste.
- Incineration: This is the only acceptable destruction method. Ivermectin degrades rapidly in light but is persistent in soil/sediment. High-temperature incineration (>1000°C) ensures

complete mineralization.

References

- U.S. Environmental Protection Agency (EPA). (2019).[8] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Retrieved from [[Link](#)]

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- To cite this document: BenchChem. [Operational Guide: Safe Disposal and Handling of Ivermectin-d2]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1152760/docs#operational-guide-safe-disposal-and-handling-of-ivermectin-d2>]

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